

4-Cyanotetrahydro-4H-pyran safety and handling precautions

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Compound of Interest

Compound Name: 4-Cyanotetrahydro-4H-pyran

Cat. No.: B1314638

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An In-depth Technical Guide to the Safe Handling of **4-Cyanotetrahydro-4H-pyran**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Cyanotetrahydro-4H-pyran (CAS No. 4295-99-2), also known as tetrahydro-2H-pyran-4-carbonitrile, is a heterocyclic building block utilized as a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^{[1][2]} Its reactive nitrile group and stable pyran ring make it a valuable component in the development of complex bioactive molecules and active pharmaceutical ingredients (APIs).^[1] Given its application in research and development, a thorough understanding of its safety profile and proper handling procedures is critical to ensure personnel safety and operational integrity.

This guide provides a comprehensive overview of the known hazards, handling precautions, and emergency procedures associated with **4-Cyanotetrahydro-4H-pyran**, based on available safety data.

Hazard Identification and Classification

4-Cyanotetrahydro-4H-pyran is classified as a hazardous substance.^[3] The primary hazards include acute toxicity if swallowed or inhaled, skin irritation, and serious eye irritation.^[3] It is also recognized as being very toxic to aquatic life with long-lasting effects.^[2]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[3]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation.[3]

| Hazardous to the aquatic environment, long-term | Category 1 | H410: Very toxic to aquatic life with long lasting effects.[2] |

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of 4-Cyanotetrahydro-4H-pyran

Property	Value	Source
CAS Number	4295-99-2	[3]
Molecular Formula	C ₆ H ₉ NO	[3]
Molecular Weight	111.14 g/mol	[1][3]
Appearance	Colorless to light yellow liquid	[1][4]
Boiling Point	82-83 °C @ 10 Torr	[4][5]
Density	~1.034 g/cm ³	[4][5]

| Storage Temperature | 2-8°C |[\[3\]](#)[\[5\]](#) |

Handling and Storage Precautions

Safe Handling

Safe handling practices are essential to minimize exposure and risk.

- Ventilation: Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[\[3\]](#)
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[6\]](#) Do not breathe vapors, mist, or gas.[\[3\]](#)
- Personal Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[3\]](#) Do not eat, drink, or smoke when using this product.
- Equipment: Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)[\[8\]](#)

Storage

Proper storage conditions are necessary to maintain chemical integrity and prevent hazardous situations.

- Container: Keep the container tightly closed.[\[6\]](#)[\[8\]](#)
- Environment: Store in a dry, cool, and well-ventilated place.[\[6\]](#)[\[7\]](#) Recommended storage temperature is between 2-8°C.[\[3\]](#)[\[5\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.[\[6\]](#)[\[7\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are critical for preventing exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or a face shield, approved under standards such as NIOSH (US) or EN 166 (EU).[3]	To prevent contact with eyes, which can cause serious irritation.[3]
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile rubber). [3] [9] Gloves must be inspected prior to use. [3]	To prevent skin contact, which can cause irritation. [3]
Skin and Body Protection	A complete suit protecting against chemicals or a lab coat. [3] [10] Closed-toe shoes are mandatory. [10]	To protect skin and personal clothing from spills.

| Respiratory Protection | Use in a well-ventilated area or under a fume hood.[\[10\]](#) If ventilation is inadequate, use a NIOSH-approved respirator (e.g., type P95).[\[3\]](#)[\[10\]](#) | To prevent inhalation of harmful vapors which may cause respiratory irritation.[\[3\]](#) |

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Always show the Safety Data Sheet (SDS) to the attending physician.[\[3\]](#)

Table 4: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	<p>Move the person into fresh air.[3] If breathing is difficult, give oxygen.[2] If not breathing, give artificial respiration.[2]</p> <p>[3] Consult a physician immediately.[2][3]</p>
Skin Contact	<p>Take off immediately all contaminated clothing.</p> <p>[9] Wash off with soap and plenty of water.[2][3]</p> <p>Consult a physician.[3]</p>
Eye Contact	<p>Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[3][6] Remove contact lenses if present and easy to do.[3] Continue rinsing and consult a physician.[3]</p>

| Ingestion | Do NOT induce vomiting. Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Call a physician or Poison Control Center immediately.[2] |

Fire Fighting and Accidental Release Measures

Fire Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: No specific data is available, but combustion may produce carbon oxides and other harmful vapors.[11]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[3]

Accidental Release Measures

- Personal Precautions: Use full personal protective equipment (PPE). Ensure adequate ventilation.[2][3] Evacuate personnel to safe areas and keep people away from and upwind of the spill.[2]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[\[2\]](#) Do not let the product enter drains, as it is toxic to aquatic life.[\[2\]\[3\]](#)
- Methods for Cleanup: Absorb the spillage with an inert, non-combustible absorbent material (e.g., sand, diatomite). Collect and place it in a suitable, closed container for disposal.[\[2\]](#)

Experimental Protocols

Protocol 8.1: Small-Scale Spill Cleanup in a Laboratory Setting

Objective: To safely contain, clean up, and dispose of a small spill (less than 100 mL) of **4-Cyanotetrahydro-4H-pyran**.

Materials:

- Full Personal Protective Equipment (PPE) as specified in Table 3.
- Inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Two sealable, labeled waste containers (one for liquid/solid waste, one for contaminated PPE).
- Scoop or other non-sparking tools.
- Soap and water.

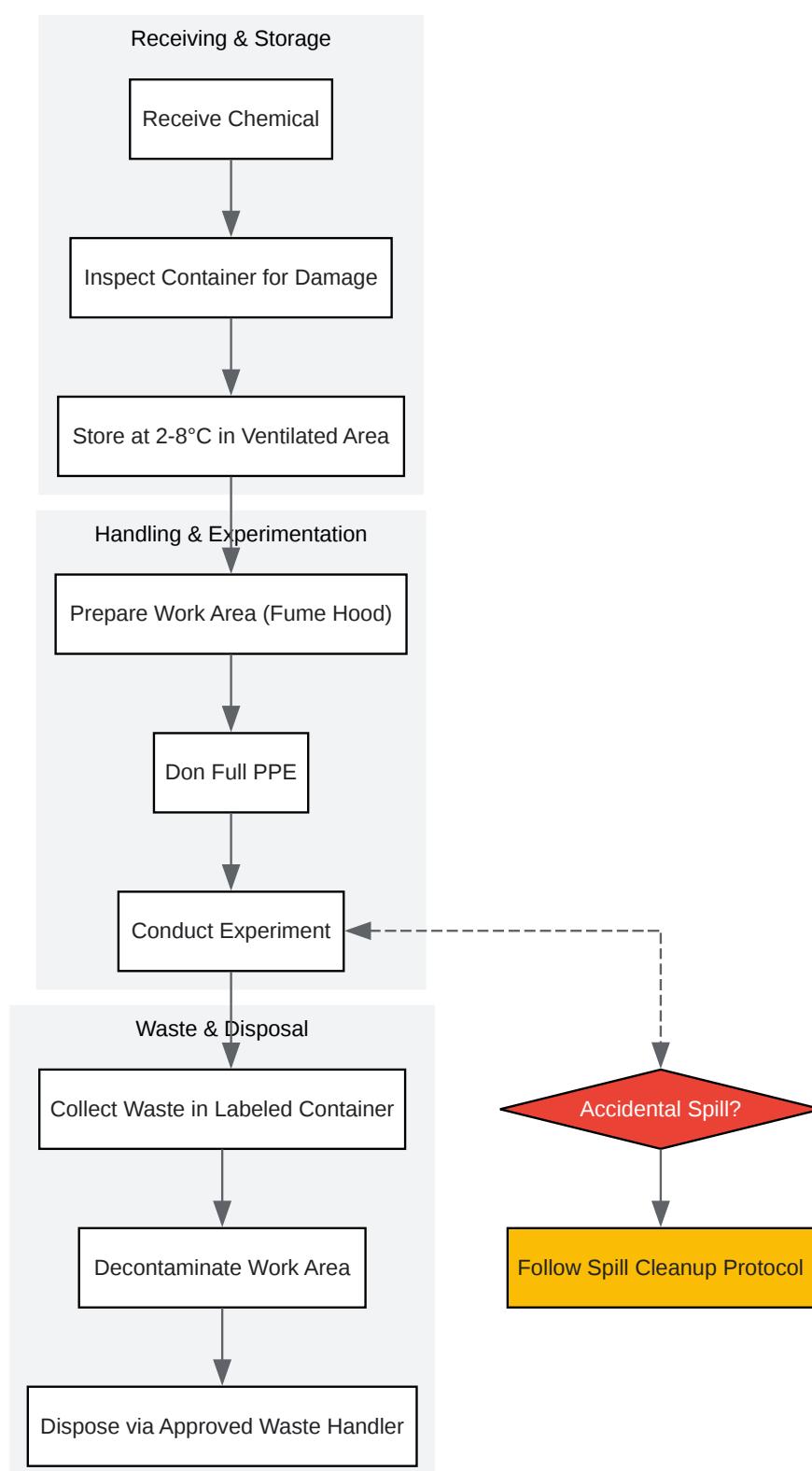
Procedure:

- Evacuate and Alert: Immediately alert personnel in the vicinity of the spill. If the spill is significant or ventilation is poor, evacuate the immediate area.
- Don PPE: Before approaching the spill, don the appropriate PPE: chemical-resistant gloves, safety goggles, a face shield, and a lab coat. If vapors are a concern, use a respirator.
- Contain the Spill: If the substance is spreading, create a dike around the spill using the inert absorbent material.

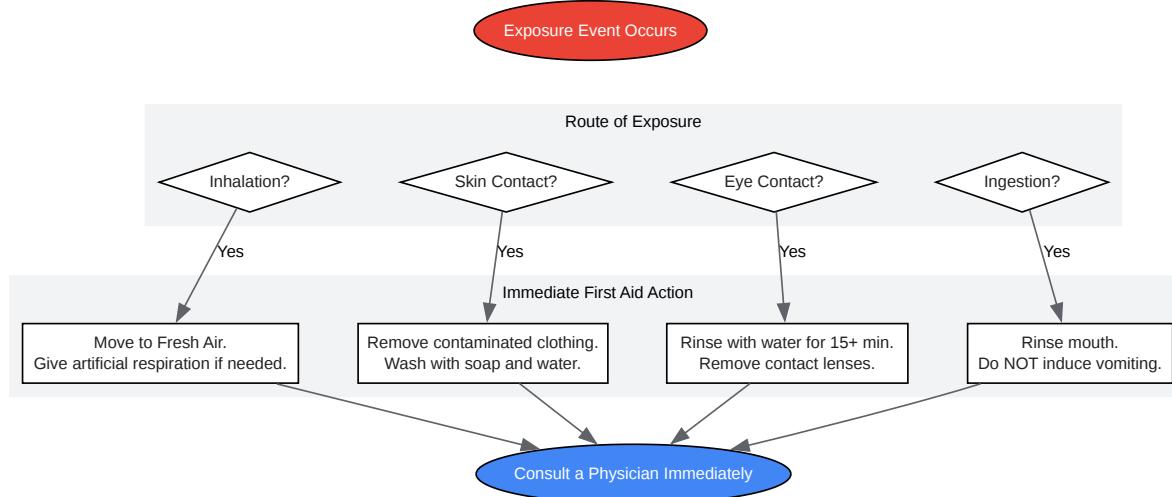
- Absorb the Liquid: Gently cover and absorb the spill with the inert material. Start from the outside and work inwards to minimize the spread of contamination.
- Collect the Waste: Using a non-sparking scoop, carefully collect the absorbed material and place it into a designated, labeled, and sealable hazardous waste container.[2][3]
- Decontaminate the Area: Clean the spill area with soap and water. Collect the cleaning materials and place them in the same hazardous waste container.
- Dispose of PPE: Remove contaminated PPE carefully, avoiding contact with the outer surfaces.[3] Place disposable items in a separate, labeled waste bag.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water.
- Report: Report the incident to the laboratory supervisor or safety officer according to institutional protocols.

Visualizations

The following diagrams illustrate key safety and handling workflows.

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Caption: General workflow for handling **4-Cyanotetrahydro-4H-pyran**.

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Caption: Decision pathway for first aid measures following exposure.

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